

Introduction: Understanding the Context of 2-Bromo-5-fluorocinnamic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Bromo-5-fluorocinnamic acid

CAS No.: 202865-70-1

Cat. No.: B6592421

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2-Bromo-5-fluorocinnamic acid (CAS No. 202865-70-1) is a halogenated aromatic compound that serves as a valuable intermediate in organic synthesis.^{[1][2]} For professionals in drug discovery and materials science, compounds of this class are fundamental building blocks. The strategic placement of bromo and fluoro groups on the cinnamic acid backbone offers multiple reactive sites for creating more complex molecules.^{[3][4]} The bromine atom, for instance, can readily participate in cross-coupling reactions, while the fluorine atom can modulate a molecule's physicochemical properties, such as lipophilicity and metabolic stability—key considerations in drug design.^{[3][5]}

This guide moves beyond a simple recitation of safety data sheet (SDS) sections. It aims to provide a senior scientist's perspective on handling this reagent, explaining not just what the hazards are, but why specific protocols are necessary. By understanding the causality behind safety measures, researchers can build a self-validating system of laboratory practice that ensures both safety and experimental integrity.

Section 1: Hazard Identification and Management

The primary and most immediate risks associated with **2-Bromo-5-fluorocinnamic acid** are irritant in nature. According to the Globally Harmonized System (GHS), it is classified as a substance that requires careful handling to avoid contact with the skin, eyes, and respiratory system.[\[1\]](#)[\[6\]](#)

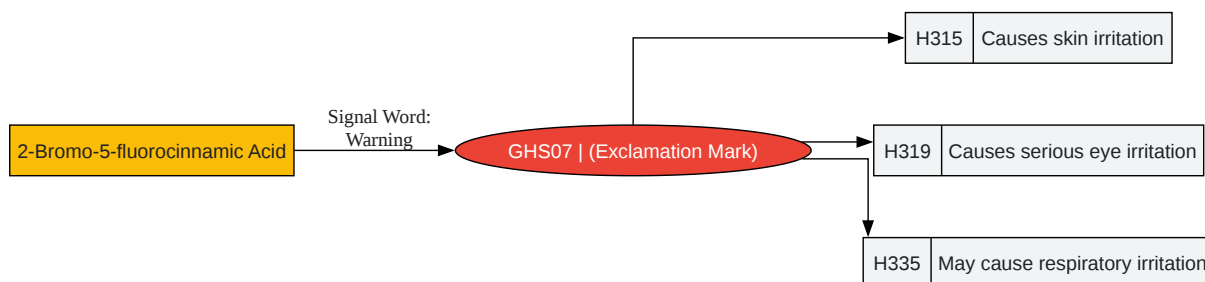
GHS Hazard Classification

The compound is assigned the GHS07 pictogram, indicating a substance that is an irritant, a skin sensitizer, acutely toxic (harmful), a narcotic, or a respiratory tract irritant.[\[1\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: Compiled from multiple safety data sheets.[\[1\]](#)
[\[6\]](#)[\[7\]](#)

These classifications are not merely administrative; they dictate the minimum level of personal protective equipment (PPE) and engineering controls required. The H335 warning, for example, directly implies that this solid material should not be handled on an open bench where fine dust can be inhaled.[\[6\]](#)[\[7\]](#)



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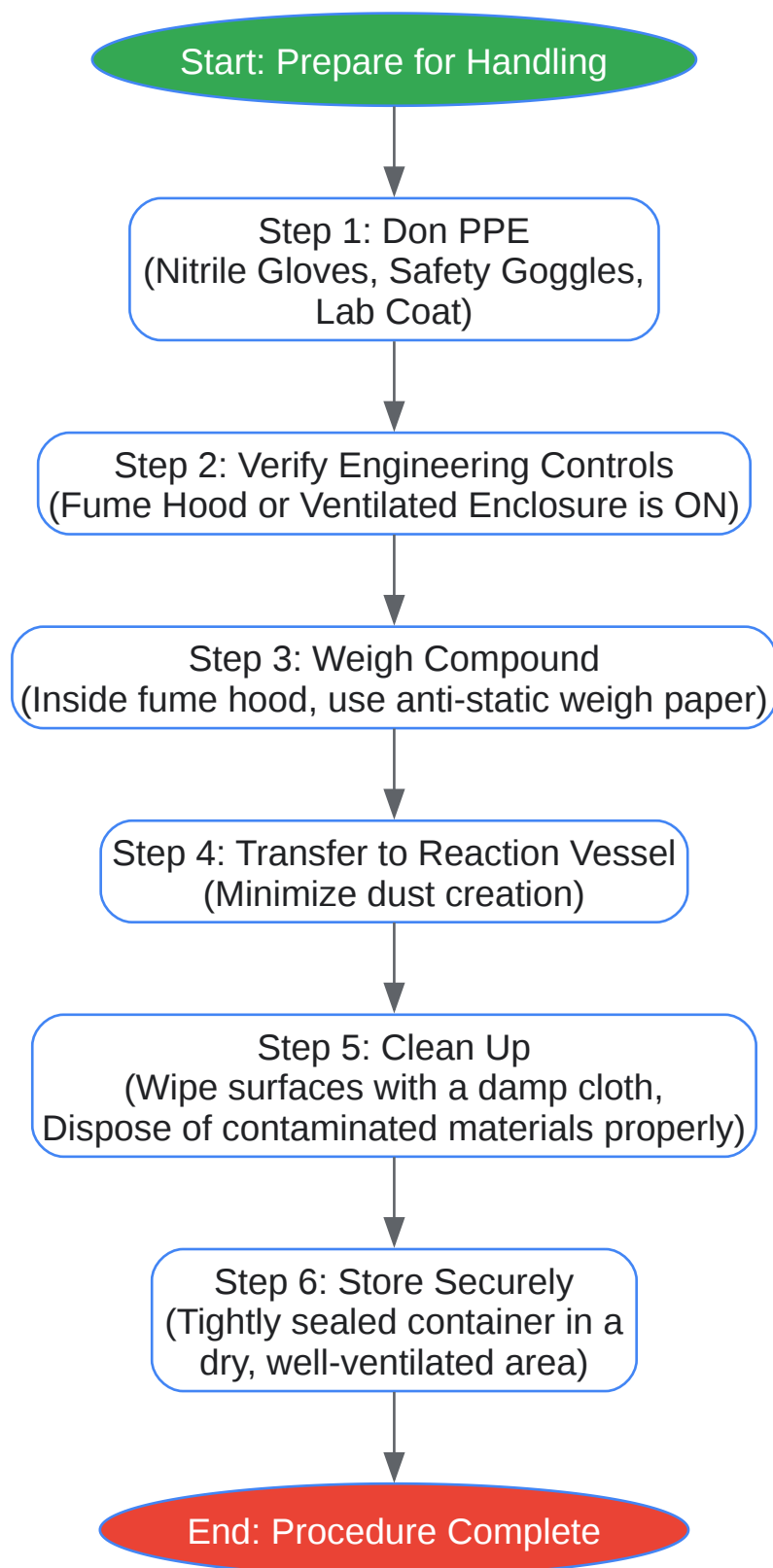
Caption: GHS Hazard Profile for **2-Bromo-5-fluorocinnamic acid**.

Section 2: Proactive Safety: Handling and Storage Protocols

A proactive approach to safety is paramount. The physical form of this compound—typically an off-white to white solid or powder—means the primary route of unintended exposure is through the generation and inhalation of dust or direct contact with skin and eyes.^{[1][2][6]}

Experimental Workflow: Safe Weighing and Handling

The following protocol represents a self-validating system for handling this and similar powdered reagents.



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Sources

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- To cite this document: BenchChem. [Introduction: Understanding the Context of 2-Bromo-5-fluorocinnamic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6592421/docs#introduction-understanding-the-context-of-2-bromo-5-fluorocinnamic-acid\]](https://www.benchchem.com/product/b6592421/docs#introduction-understanding-the-context-of-2-bromo-5-fluorocinnamic-acid)

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